

Essential Safety and Logistical Information for Handling Liarozole

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Compound of Interest

Compound Name: **Liarozole**

Cat. No.: **B15543429**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety, handling, and disposal protocols for **Liarozole**, an investigational imidazole-based compound. Adherence to these guidelines is essential for ensuring the safety of laboratory personnel and minimizing environmental impact. Given the potent nature of many investigational drugs, a cautious approach to handling is paramount.

Hazard Identification and Classification

Liarozole is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects. It is imperative to prevent its release into the environment.

Table 1: GHS Hazard Classification for **Liarozole**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure during the handling of **Liarozole**. The required level of protection depends on the specific procedure being performed.

Table 2: Recommended Personal Protective Equipment for **Liarozole**

Task	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Handling Solids (e.g., weighing, aliquoting powder)	Safety goggles with side-shields	Double nitrile gloves	Disposable coveralls (e.g., Tyvek®) over a lab coat	Powered Air-Purifying Respirator (PAPR) or a fit-tested N95/FFP2 respirator
Handling Solutions	Safety goggles with side-shields	Double nitrile gloves	Lab coat	Not generally required if handled in a certified chemical fume hood
Cleaning Spills	Chemical splash goggles and a face shield	Double nitrile gloves	Disposable coveralls	PAPR or a full-facepiece respirator with appropriate particulate filters

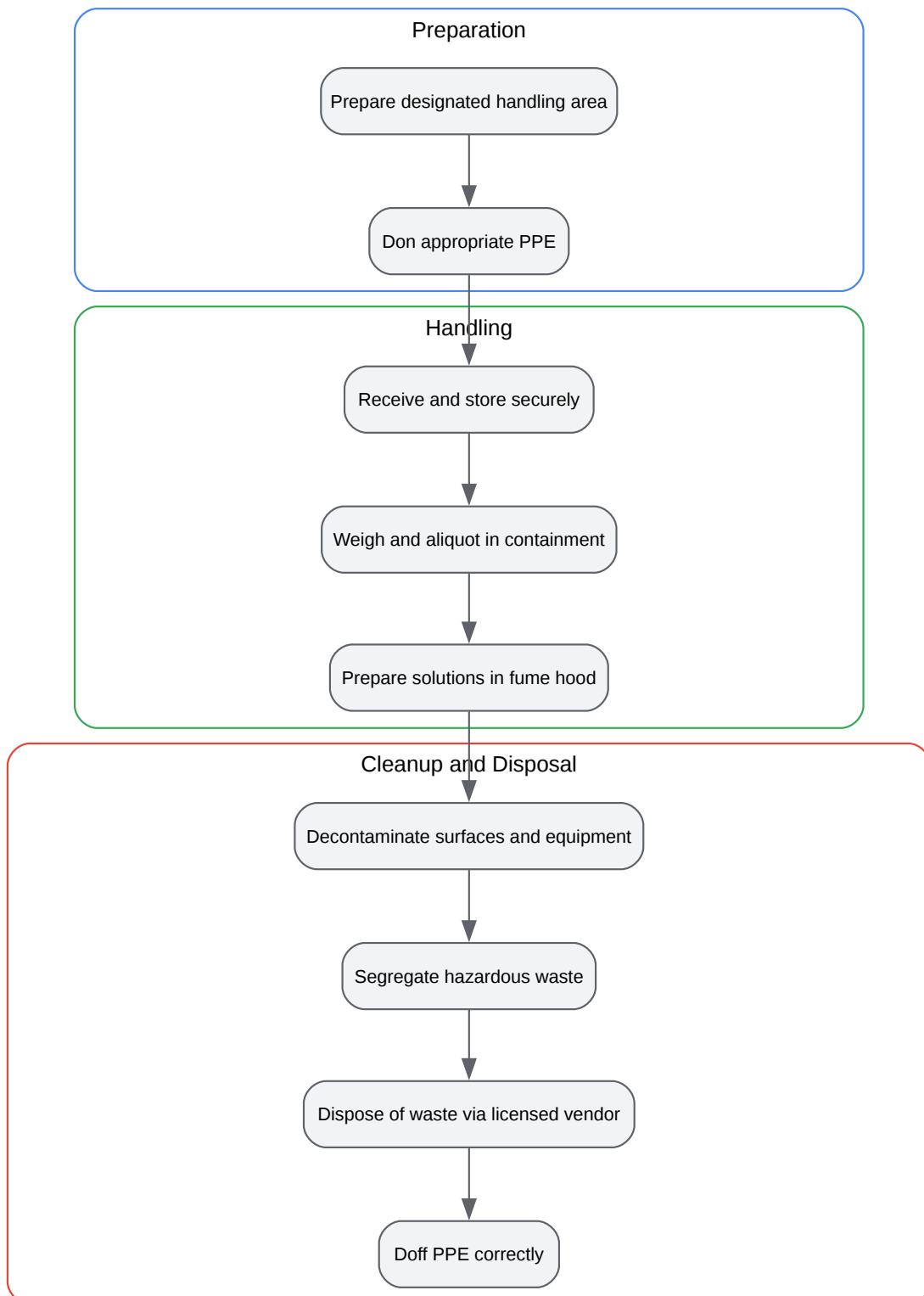
Note on Hand Protection: Specific permeation breakthrough time data for **Liarozole** with common laboratory gloves is not readily available. Therefore, a conservative approach of double gloving with nitrile gloves is recommended. The outer glove should be changed immediately upon contamination. For prolonged direct contact, consultation with your institution's safety officer is advised to select a glove with appropriate chemical resistance based on compounds with similar structures.

Diagram 1: PPE Selection Decision Tree for Handling **Liarozole**

PPE Selection for Handling Liarozole



Safe Handling and Disposal Workflow for Liarozole

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